

The Enigmatic Anti-inflammatory Agent 34: A Review of Publicly Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-inflammatory agent 34

Cat. No.: B7809059

[Get Quote](#)

For the attention of Researchers, Scientists, and Drug Development Professionals.

Introduction:

Anti-inflammatory agent 34, a compound with cited anti-inflammatory and analgesic properties, presents a compelling yet challenging case for the drug discovery and development community. Despite its commercial availability for research purposes, a comprehensive public profile of its biological activity, particularly its molecular target and mechanism of action, remains elusive. This document serves as an in-depth technical guide, summarizing all currently accessible information on **Anti-inflammatory agent 34**, and highlights the significant gaps in the publicly available data that preclude a full characterization.

Compound Identification and Chemical Properties

Anti-inflammatory agent 34 is chemically identified as N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-4-nitrobenzamide. It is also known by the synonym WAY-659694 and is assigned the Chemical Abstracts Service (CAS) registry number 867301-81-3.^{[1][2][3][4][5][6][7][8][9][10][11]} The compound's molecular formula is C₁₇H₁₂N₂O₅, with a corresponding molecular weight of 324.29 g/mol.^{[1][2][3][9]}

Table 1: Chemical and Physical Properties of **Anti-inflammatory agent 34**

Property	Value	Source
IUPAC Name	N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-4-nitrobenzamide	Inferred from Structure
Synonyms	WAY-659694	[2][7][10]
CAS Number	867301-81-3	[1][2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C17H12N2O5	[1][2][3][9]
Molecular Weight	324.29 g/mol	[1][2][3][9]
SMILES	<chem>Cc1cc(=O)oc2cc(NC(=O)c3ccc(cc3)--INVALID-LINK--=O)ccc12</chem>	[1][7]

Reported Biological Activity

Commercial suppliers of **Anti-inflammatory agent 34** consistently report that the compound exhibits "moderate acute anti-inflammatory and analgesic activity in vivo".^{[1][2][4][7]} However, a thorough search of the public domain, including scientific literature and patent databases, did not yield any specific quantitative data to substantiate this claim. Key metrics such as the effective dose (ED50), the extent of inflammation inhibition in standard models (e.g., carrageenan-induced paw edema), or analgesic efficacy data are not publicly available.

Target Identification and Mechanism of Action: The Knowledge Gap

The most significant challenge in characterizing **Anti-inflammatory agent 34** is the complete absence of information regarding its biological target and mechanism of action. Without this fundamental knowledge, it is impossible to:

- Delineate the signaling pathways modulated by the compound.
- Design and interpret target-based assays.
- Understand the molecular basis of its reported anti-inflammatory and analgesic effects.

- Predict potential off-target effects and toxicities.

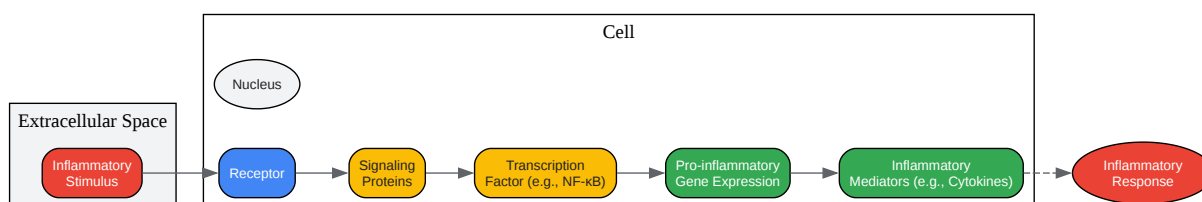
This lack of data prevents the creation of a detailed technical guide that would be of practical use to researchers in the field.

Experimental Protocols

The absence of published research on **Anti-inflammatory agent 34** means that there are no publicly available, detailed experimental protocols for its synthesis, purification, or biological evaluation. While the chemical structure suggests potential synthetic routes based on coumarin and benzamide chemistries, any such protocol would be speculative. Similarly, without knowledge of the biological target, protocols for relevant in vitro and in vivo assays cannot be provided.

Visualizations: A Hypothetical Framework

Given the lack of a known biological target, any visualization of signaling pathways or experimental workflows would be purely hypothetical. For the purpose of illustrating the type of visualizations that would be included in a complete technical guide, a generic inflammatory signaling pathway is presented below. It is crucial to note that there is no evidence to suggest that **Anti-inflammatory agent 34** acts on this or any other specific pathway.



[Click to download full resolution via product page](#)

A generic inflammatory signaling pathway.

Conclusion and Future Directions

Anti-inflammatory agent 34, or N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-4-nitrobenzamide, represents an intriguing but poorly characterized molecule. While its chemical identity is established, the critical biological data required for its progression as a research tool or potential therapeutic lead are absent from the public domain. To unlock the potential of this compound, future research should focus on:

- **Target Deconvolution Studies:** Employing techniques such as affinity chromatography, chemical proteomics, or computational target prediction to identify the molecular target(s) of **Anti-inflammatory agent 34**.
- **In Vitro and In Vivo Profiling:** Systematically evaluating the compound in a battery of standard in vitro and in vivo models of inflammation and pain to quantify its efficacy and elucidate its mechanism of action.
- **Publication of Findings:** Dissemination of experimental protocols and results in peer-reviewed journals to enable broader scientific investigation and validation.

Until such data becomes publicly available, the scientific community is left with an enigmatic compound with purported, but unverified, anti-inflammatory potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anti-inflammatory agent 34 | TargetMol [targetmol.com]
- 2. WAY-659694 - CAS:867301-81-3 - KKL Med Inc. [kklmed.com]
- 3. CAS No. 867301-81-3 Specifications | Ambeed [ambeed.cn]
- 4. targetmol.cn [targetmol.cn]
- 5. insightbio.com [insightbio.com]
- 6. Anti-inflammatory agent 34 | 867301-81-3 [sigmaaldrich.com]
- 7. molnova.com [molnova.com]

- 8. medchemexpress.com [medchemexpress.com]
- 9. N-(4-甲基-2-氧代-2H-苯并吡喃-7-基)-4-硝基苯甲酰胺 CAS#: 867301-81-3 [m.chemicalbook.com]
- 10. Benzamide, N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-4-nitro- | 867301-81-3 [amp.chemicalbook.com]
- 11. WAY-659694 [sobekbio.com]
- To cite this document: BenchChem. [The Enigmatic Anti-inflammatory Agent 34: A Review of Publicly Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7809059#anti-inflammatory-agent-34-target-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com